

Application Notes and Protocols: Measuring the Effects of SC912 on Gene Expression

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Compound of Interest

Compound Name: SC912

Cat. No.: B12364552

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Introduction

SC912 is a novel small molecule inhibitor that targets the N-terminal domain (NTD) of the androgen receptor (AR), including the constitutively active splice variant AR-V7.^{[1][2]} This targeted action disrupts AR-V7 transcriptional activity, impairs its nuclear localization and DNA binding, and ultimately suppresses the proliferation of cancer cells, such as those in castration-resistant prostate cancer (CRPC).^{[1][3][4]} These application notes provide a comprehensive guide to the techniques used to measure the effects of **SC912** on gene expression, offering detailed protocols for key experiments and guidance on data interpretation.

Mechanism of Action of SC912

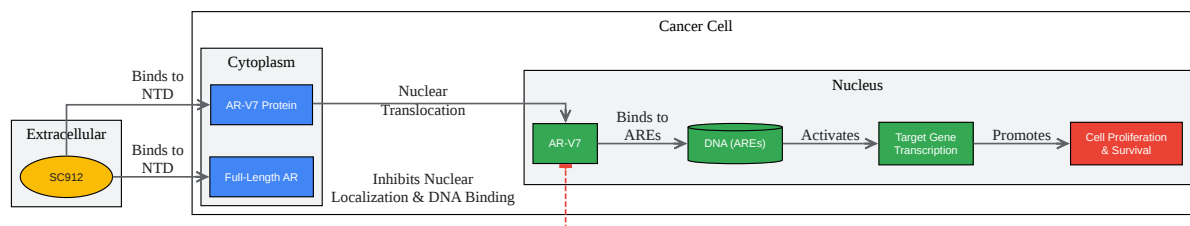
SC912 functions as a pan-AR inhibitor by binding to the NTD of both full-length AR and its splice variants, most notably AR-V7.^{[1][2]} This interaction is crucial because AR-V7 lacks the ligand-binding domain (LBD), the target of conventional anti-androgen therapies, rendering it constitutively active. By targeting the NTD, **SC912** effectively inhibits the transcriptional activity of AR-V7, leading to the downregulation of AR-V7 target genes.^{[1][3]} This ultimately results in cell-cycle arrest and apoptosis in AR-V7 positive cancer cells.^{[1][3]}

Data Presentation: Effects of SC912 on Gene Expression

The following table summarizes the differential expression of key AR-V7 target genes in LNCaP95 prostate cancer cells following treatment with 2 μ M **SC912** for 24 hours. This data is derived from RNA-sequencing analysis (GEO accession: GSE253122).

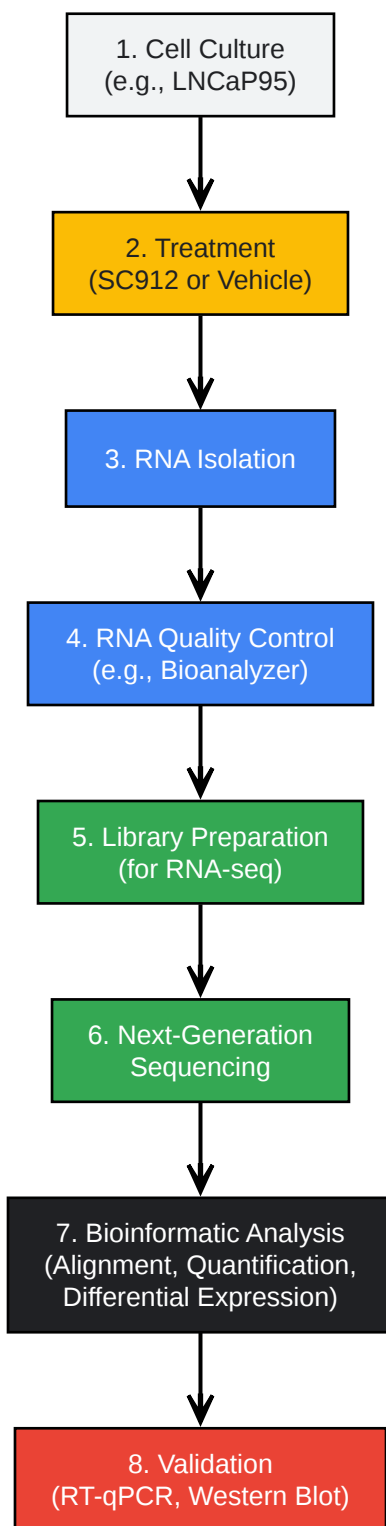
Gene Symbol	Gene Name	Log2 Fold Change	p-value	Regulation
UBE2C	Ubiquitin Conjugating Enzyme E2 C	-1.58	<0.001	Downregulated
CDK1	Cyclin Dependent Kinase 1	-1.23	<0.001	Downregulated
KLK3 (PSA)	Kallikrein Related Peptidase 3	-2.11	<0.001	Downregulated
TMPRSS2	Transmembrane Serine Protease 2	-1.89	<0.001	Downregulated
FKBP5	FK506 Binding Protein 5	-2.54	<0.001	Downregulated
NKX3-1	NK3 Homeobox 1	-1.76	<0.001	Downregulated

Mandatory Visualizations



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Caption: Mechanism of **SC912** Action.



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References

- 1. SC912 inhibits AR-V7 activity in castration-resistant prostate cancer by targeting the androgen receptor N-terminal domain - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. SC912 inhibits AR-V7 activity in castration-resistant prostate cancer by targeting the androgen receptor N-terminal domain | Semantic Scholar [semanticscholar.org]
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- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols: Measuring the Effects of SC912 on Gene Expression]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12364552#techniques-for-measuring-the-effects-of-sc912-on-gene-expression]

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